

Trpc3/6-IN-2 solubility in DMSO and culture media

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Trpc3/6-IN-2*

Cat. No.: *B15139321*

[Get Quote](#)

Technical Support Center: Trpc3/6-IN-2

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Trpc3/6-IN-2**. The information is designed to address common issues encountered during experimental procedures.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **Trpc3/6-IN-2** in DMSO?

A1: The solubility of **Trpc3/6-IN-2** in dimethyl sulfoxide (DMSO) is 10 mM.^[1] It is recommended to prepare a stock solution at this concentration.

Q2: How should I prepare a stock solution of **Trpc3/6-IN-2**?

A2: To prepare a 10 mM stock solution, dissolve the appropriate mass of **Trpc3/6-IN-2** powder in the required volume of pure DMSO. For example, to make 1 ml of a 10 mM stock solution of **Trpc3/6-IN-2** (Molecular Weight: 347.41 g/mol), you would dissolve 3.47 mg of the compound in 1 ml of DMSO. Ensure the powder is completely dissolved by vortexing or gentle agitation.

Q3: Can I dissolve **Trpc3/6-IN-2** directly in cell culture media?

A3: It is not recommended to dissolve **Trpc3/6-IN-2** directly in aqueous-based cell culture media due to its hydrophobic nature, which can lead to poor solubility and precipitation. The

recommended method is to first prepare a concentrated stock solution in DMSO and then dilute it to the final working concentration in the culture medium.

Q4: What is the recommended final concentration of DMSO in the cell culture medium?

A4: To avoid solvent-induced cytotoxicity, the final concentration of DMSO in your cell culture medium should be kept as low as possible, typically below 0.1% to 0.5%. Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments to account for any effects of the solvent.

Q5: What are the known IC50 values for **Trpc3/6-IN-2**?

A5: **Trpc3/6-IN-2** is a potent inhibitor of TRPC3 and TRPC6 channels with IC50 values of 16 nM for TRPC3 and 29.8 nM for TRPC6.[\[2\]](#)[\[3\]](#)

Troubleshooting Guide

Issue 1: Precipitation of **Trpc3/6-IN-2** in Cell Culture Media

Symptoms:

- Visible particles or cloudiness in the culture medium after adding the inhibitor.
- Inconsistent experimental results.

Possible Causes:

- The final concentration of **Trpc3/6-IN-2** is too high for the aqueous environment of the culture medium.
- The DMSO stock solution was not properly mixed into the medium.
- The temperature of the medium or stock solution changed abruptly during preparation.

Solutions:

- **Optimize Final Concentration:** Perform a dose-response experiment to determine the lowest effective concentration of **Trpc3/6-IN-2** for your specific cell type and assay.
- **Step-wise Dilution:** Instead of adding the DMSO stock directly to the full volume of media, first dilute the stock in a smaller volume of media, mix thoroughly, and then add this intermediate dilution to the final volume.
- **Pre-warm Media:** Ensure your cell culture medium is at 37°C before adding the diluted inhibitor.
- **Vortex Gently:** When diluting the DMSO stock, gently vortex or pipette up and down to ensure proper mixing without causing protein denaturation in the serum-containing medium.

Issue 2: Inconsistent or No Inhibitory Effect

Symptoms:

- Lack of expected biological response even at high concentrations of the inhibitor.
- High variability between experimental replicates.

Possible Causes:

- **Degradation of the Compound:** Improper storage of the **Trpc3/6-IN-2** powder or stock solution.
- **Precipitation:** The compound may have precipitated out of the solution, reducing its effective concentration.
- **Cell Line Specificity:** The expression levels of TRPC3 and TRPC6 may be low in your cell line of interest.

Solutions:

- **Proper Storage:** Store the solid compound and DMSO stock solutions at -20°C or -80°C in tightly sealed, light-protected vials. Aliquot the stock solution to avoid repeated freeze-thaw cycles.

- **Verify Solubility:** Before treating your cells, visually inspect the final working solution for any signs of precipitation. If precipitation is observed, refer to the troubleshooting guide for precipitation.
- **Confirm Target Expression:** Use techniques like Western blot or qPCR to confirm the expression of TRPC3 and TRPC6 proteins or mRNA in your experimental cell line.

Quantitative Data Summary

Parameter	Value	Source
Molecular Weight	347.41 g/mol	[3]
Solubility in DMSO	10 mM	[1]
IC50 for TRPC3	16 nM	[2][3]
IC50 for TRPC6	29.8 nM	[2][3]

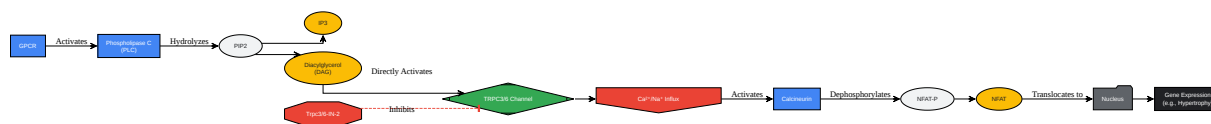
Experimental Protocols

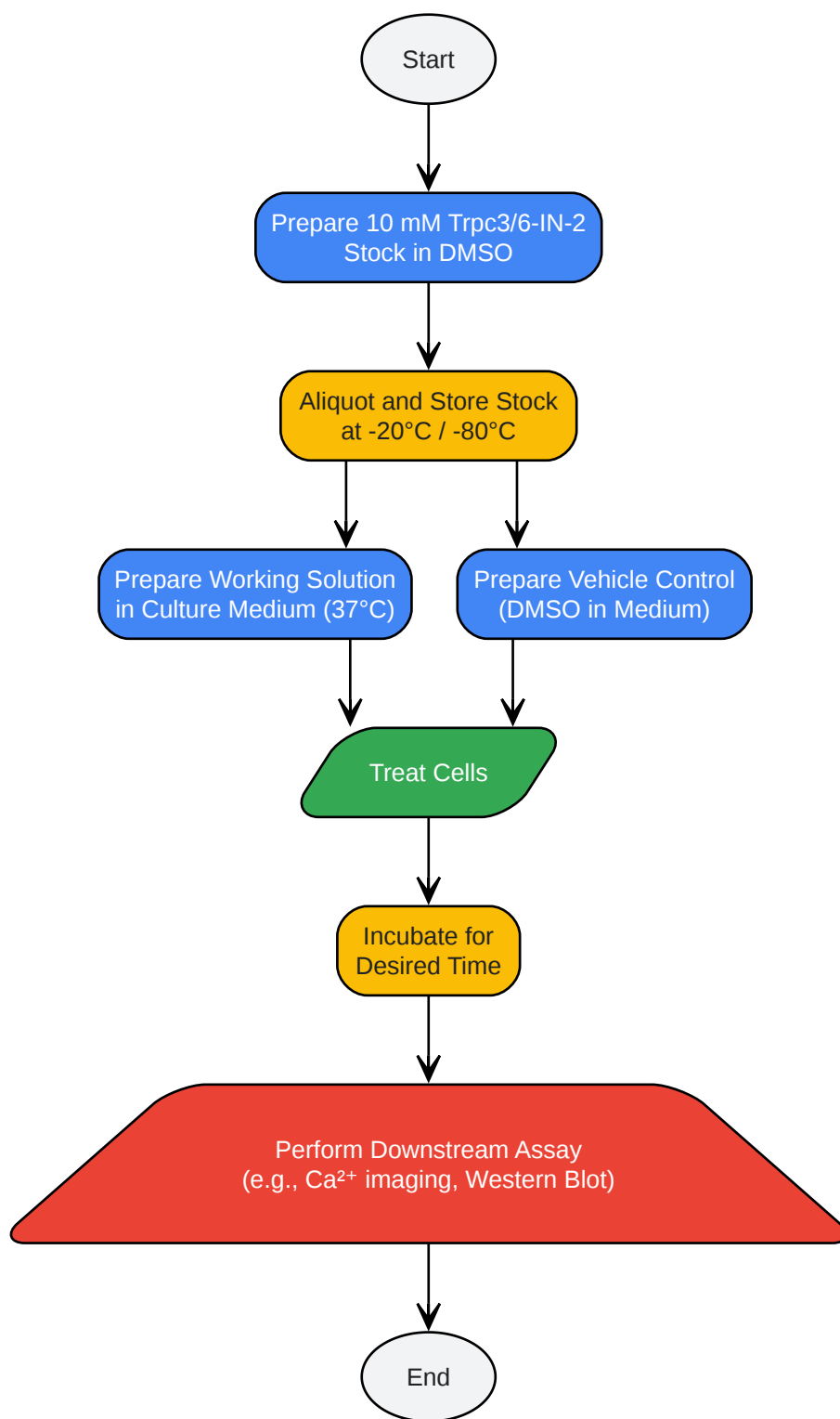
Protocol for Preparing Working Solutions of Trpc3/6-IN-2

- Prepare a 10 mM Stock Solution in DMSO:
 - Calculate the mass of **Trpc3/6-IN-2** needed to prepare the desired volume of a 10 mM stock solution.
 - Carefully weigh the **Trpc3/6-IN-2** powder and dissolve it in the appropriate volume of high-purity DMSO.
 - Ensure the compound is fully dissolved by vortexing.
 - Store the stock solution in small aliquots at -20°C or -80°C.
- Prepare the Final Working Solution in Cell Culture Medium:
 - Thaw an aliquot of the 10 mM DMSO stock solution at room temperature.
 - Pre-warm the required volume of cell culture medium to 37°C.

- Perform a serial dilution of the DMSO stock solution in the pre-warmed medium to achieve the desired final concentration. For example, to achieve a 10 μ M final concentration, you can perform a 1:1000 dilution of the 10 mM stock.
- Mix the solution thoroughly but gently by inverting the tube or pipetting.
- Visually inspect the medium for any signs of precipitation before adding it to your cells.
- Always prepare a vehicle control with the same final concentration of DMSO.

Visualizations





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. TRPC3/6-IN-2 - Immunomart [immunomart.org]
- 2. medchemexpress.com [medchemexpress.com]
- 3. cymitquimica.com [cymitquimica.com]
- To cite this document: BenchChem. [Trpc3/6-IN-2 solubility in DMSO and culture media]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15139321#trpc3-6-in-2-solubility-in-dms-and-culture-media]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

